

A Technical Guide to the Molecular Weight and Mass of 4-Octyne

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Compound of Interest

Compound Name: 4-Octyne

Cat. No.: B155765

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This technical guide provides a comprehensive overview of the molecular weight and exact mass of **4-octyne** (CAS 1942-45-6), a symmetrical alkyne with the chemical formula C_8H_{14} .^[1]^[2] This document is intended for researchers, scientists, and professionals in drug development who require precise chemical data and an understanding of its experimental determination.

Core Concepts: Molecular Weight vs. Exact Mass

In mass spectrometry, it is crucial to distinguish between two key terms: molecular weight and exact mass.

- Molecular Weight (or Molar Mass):** This is the weighted average mass of a molecule's constituent atoms, considering their natural isotopic abundances.^[3] It is calculated using the standard atomic weights of the elements from the periodic table. Molecular weight is typically expressed in grams per mole (g/mol).^[4] For **4-octyne**, the molecular weight is a practical value used in stoichiometric calculations for chemical reactions and solution preparation.
- Exact Mass (or Monoisotopic Mass):** This is the mass of a molecule calculated using the mass of the most abundant isotope of each constituent element.^[3]^[5] For example, carbon is calculated as ^{12}C , hydrogen as 1H , oxygen as ^{16}O , and nitrogen as ^{14}N .^[5] The exact mass is a more precise value, typically expressed in Daltons (Da) or unified atomic mass units (u), and is fundamental in high-resolution mass spectrometry for determining elemental composition.^[3]^[5]

Quantitative Data for 4-Octyne

The molecular formula for **4-octyne** is C_8H_{14} .^{[1][2][5][6]} Based on this, the following table summarizes its key mass-related properties.

Property	Value	Units	Source
Chemical Formula	C_8H_{14}	-	^{[1][2]}
Molecular Weight	110.20	g/mol	^{[1][3][6][7][8]}
110.1968	g/mol	^[5]	
Exact Mass	110.109550447	Da	^[6]
110.109550	Da	^[4]	

Experimental Determination by Mass Spectrometry

The molecular weight and exact mass of volatile, small organic molecules like **4-octyne** are accurately determined using mass spectrometry, most commonly with Electron Ionization (EI).^{[9][10]}

Principle of Electron Ionization Mass Spectrometry (EI-MS)

EI-MS involves three primary stages: ionization, mass analysis, and detection.^{[11][12]}

- **Ionization:** A gaseous sample of **4-octyne** is introduced into the ion source of the mass spectrometer, which is under a high vacuum. The molecules are then bombarded with a high-energy electron beam (typically 70 eV). This collision ejects an electron from the molecule, creating a positively charged molecular ion ($M^{+\cdot}$), which is a radical cation.^[11]
- **Mass Analysis:** The newly formed ions are accelerated by an electric field and then passed through a magnetic or electric field in the mass analyzer.^[7] The analyzer separates the ions based on their mass-to-charge ratio (m/z).^[7]
- **Detection:** Ions with a specific m/z are detected, and their abundance is recorded. The resulting plot of ion abundance versus m/z is known as a mass spectrum.^[7] The peak with

the highest m/z ratio, barring any isotopic peaks, corresponds to the molecular ion (M^+) and thus provides the molecular weight of the compound.^[7]

Detailed Experimental Protocol: GC-EI-MS of 4-Octyne

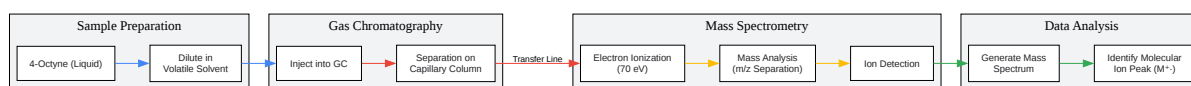
Given that **4-octyne** is a volatile liquid, Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal method for its analysis.^[13]

- Sample Preparation:
 - Prepare a dilute solution of **4-octyne** (e.g., 100 ppm) in a high-purity volatile solvent such as hexane or dichloromethane.
- Gas Chromatography (GC) Conditions:
 - Injector: Set the injector temperature to 250°C. Use a split injection mode (e.g., 50:1 split ratio) to prevent column overloading.
 - Carrier Gas: Use high-purity helium at a constant flow rate (e.g., 1 mL/min).
 - GC Column: Employ a non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness, with a 5% phenyl polysiloxane phase).
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: Increase temperature at 10°C/min to 200°C.
 - Final hold: Hold at 200°C for 2 minutes.
- Mass Spectrometry (MS) Conditions:
 - Interface Temperature: Set the GC-MS interface temperature to 280°C to prevent sample condensation.
 - Ion Source: Use an Electron Ionization (EI) source. Set the source temperature to 230°C.
 - Electron Energy: Set the ionization energy to 70 eV.

- Mass Analyzer: Set the analyzer (e.g., a quadrupole) to scan a mass range of m/z 35-300.
- Detector: Ensure the detector is tuned and calibrated according to the manufacturer's specifications.
- Data Acquisition and Analysis:
 - Inject 1 μL of the prepared **4-octyne** solution into the GC-MS system.
 - Acquire the total ion chromatogram (TIC) and the mass spectrum for the peak corresponding to **4-octyne**.
 - Identify the molecular ion peak ($M^{+\cdot}$) in the mass spectrum. For **4-octyne**, this will appear at an m/z corresponding to its molecular weight (~ 110.2).
 - For high-resolution mass spectrometry (HRMS), the instrument would be calibrated to provide a highly accurate mass measurement, allowing for the determination of the exact mass (110.1096) and subsequent confirmation of the elemental formula C_8H_{14} .

Visualized Workflow

The following diagram illustrates the general workflow for determining the molecular mass of **4-octyne** using GC-EI-MS.



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- To cite this document: BenchChem. [A Technical Guide to the Molecular Weight and Mass of 4-Octyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155765#4-octyne-molecular-weight-and-mass]

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